



Application Notes: Laboratory-Scale Synthesis of Acetylsalicylic Acid (Aspirin)

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Introduction Acetylsalicylic acid, commonly known as **aspirin**, is a widely used medication for pain relief, fever reduction, and as an anti-inflammatory agent. Its synthesis is a classic example of an esterification reaction and is a fundamental experiment in organic chemistry. The protocol involves the acetylation of salicylic acid using acetic anhydride with an acid catalyst. This document provides a detailed protocol for the synthesis, purification, and characterization of **aspirin** suitable for a laboratory research setting.

Quantitative Data Summary

The following table summarizes typical quantities and conditions for the synthesis of **aspirin**. The exact amounts can be scaled as needed, but the molar ratios should be maintained for optimal yield. Salicylic acid is the limiting reagent in this procedure.[1]



Parameter	Value	Notes
Reactants		
Salicylic Acid	2.0 - 5.0 g	The limiting reagent.[1][2]
Acetic Anhydride	4.0 - 7.0 mL	Used in excess to drive the reaction.[1][3]
Catalyst		
Conc. Sulfuric Acid (H ₂ SO ₄) or	5 - 10 drops	Acts as a proton source to catalyze the reaction.[2][3][4]
85% Phosphoric Acid (H₃PO₄)		
Reaction Conditions	_	
Temperature	70 - 100 °C	A hot water bath is typically used for gentle heating.[3][5]
Time	10 - 15 minutes	Duration of heating after reactants dissolve.[1][2]
Purification		
Recrystallization Solvent	Ethanol / Water	A common solvent pair for purifying the crude product.[5]
Characterization		
Expected Melting Point	135 - 136 °C	A sharp melting point in this range indicates high purity.[2]
Theoretical Yield	Varies	Calculated based on the initial mass of salicylic acid.
Percent Yield (Typical)	> 80%	Dependent on technique and successful recrystallization.

Chemical Reaction Pathway

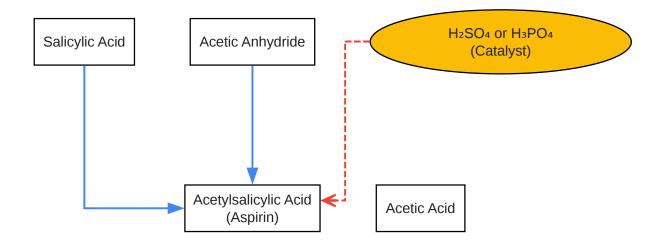


Methodological & Application

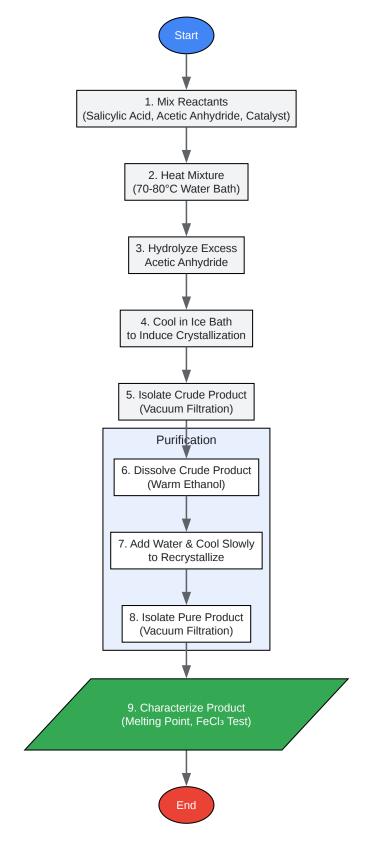
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The synthesis of **aspirin** is an esterification reaction where the hydroxyl group of salicylic acid reacts with acetic anhydride to form an ester, acetylsalicylic acid, and a byproduct, acetic acid. [4]









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